

# Technical Guide: Biotin-PEG4-TFP Ester for Bioconjugation and Proteomics

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## Compound of Interest

Compound Name: Biotin-PEG4-TFP ester

Cat. No.: B1192319

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## For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Biotin-PEG4-TFP ester**, a key reagent in bioconjugation and proteomics research. We will cover its suppliers, technical specifications, and detailed experimental protocols for its application.

## Introduction to Biotin-PEG4-TFP Ester

Biotin-PEG4-TFP (2,3,5,6-tetrafluorophenyl) ester is a versatile bioconjugation reagent. It features a biotin moiety for strong and specific binding to avidin and streptavidin, a hydrophilic polyethylene glycol (PEG) spacer (n=4) to enhance solubility and reduce steric hindrance, and a TFP ester reactive group for efficient and stable amide bond formation with primary amines on proteins and other biomolecules.[1][2] The TFP ester is known for its high reactivity and increased stability in aqueous solutions compared to N-hydroxysuccinimide (NHS) esters.[3]

This reagent is widely used for:

- Protein Biotinylation: Labeling antibodies, enzymes, and other proteins for detection, purification, and immobilization.
- Pull-Down Assays: Capturing protein interaction partners.[1]

- PROTAC Development: Serving as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs) to induce targeted protein degradation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Suppliers and Catalog Information

A variety of life science suppliers offer **Biotin-PEG4-TFP ester**. The following table summarizes key information from several vendors.

Supplier	Catalog Number	Purity	Molecular Weight ( g/mol )	Storage Conditions
BroadPharm	BP-22144	>98%	639.7	-20°C
Precise PEG	AG-2941	>96%	639.66	-20°C
MedchemExpress	HY-130462	Not specified	639.66	-20°C (with dry ice shipping)
TargetMol	T17588	>98%	639.66	-20°C for 3 years
Advanced ChemTech	MDP009	Not specified	639.66	Not specified
Vector Labs	QBD-10009	>98%	639.66	-20°C

## Experimental Protocols

### General Protein Biotinylation Protocol

This protocol is a general guideline for biotinylating proteins with **Biotin-PEG4-TFP ester**. Optimization may be required for specific proteins and applications. This protocol is adapted from similar biotinylation procedures.[\[7\]](#)[\[8\]](#)

Materials:

- Protein to be labeled in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- **Biotin-PEG4-TFP ester**

- Anhydrous DMSO or DMF
- Desalting column or dialysis equipment for buffer exchange

#### Procedure:

- Protein Preparation:
  - Dissolve the protein in an amine-free buffer at a concentration of 1-10 mg/mL. Buffers containing primary amines like Tris or glycine are not compatible as they will compete for reaction with the TFP ester.[8]
- Reagent Preparation:
  - Immediately before use, prepare a 10-20 mM stock solution of **Biotin-PEG4-TFP ester** in anhydrous DMSO or DMF.[8] Do not store the stock solution as the TFP ester is susceptible to hydrolysis.
- Biotinylation Reaction:
  - Add a calculated amount of the **Biotin-PEG4-TFP ester** stock solution to the protein solution. The molar ratio of the biotin reagent to the protein will determine the degree of labeling and should be optimized. A starting point is a 20 to 50-fold molar excess of the biotin reagent.
  - Incubate the reaction at room temperature for 30-60 minutes or at 4°C for 2 hours.
- Removal of Excess Reagent:
  - Remove non-reacted **Biotin-PEG4-TFP ester** using a desalting column or by dialysis against an appropriate buffer (e.g., PBS).
- Storage:
  - Store the biotinylated protein at 4°C or -20°C, depending on the stability of the protein.

## Cell Surface Protein Biotinylation Protocol

This protocol provides a general procedure for labeling cell surface proteins.

Materials:

- Cells in suspension or adherent
- Ice-cold, amine-free PBS (pH 8.0)
- **Biotin-PEG4-TFP ester**
- Anhydrous DMSO or DMF
- Quenching buffer (e.g., PBS containing 100 mM glycine or Tris)

Procedure:

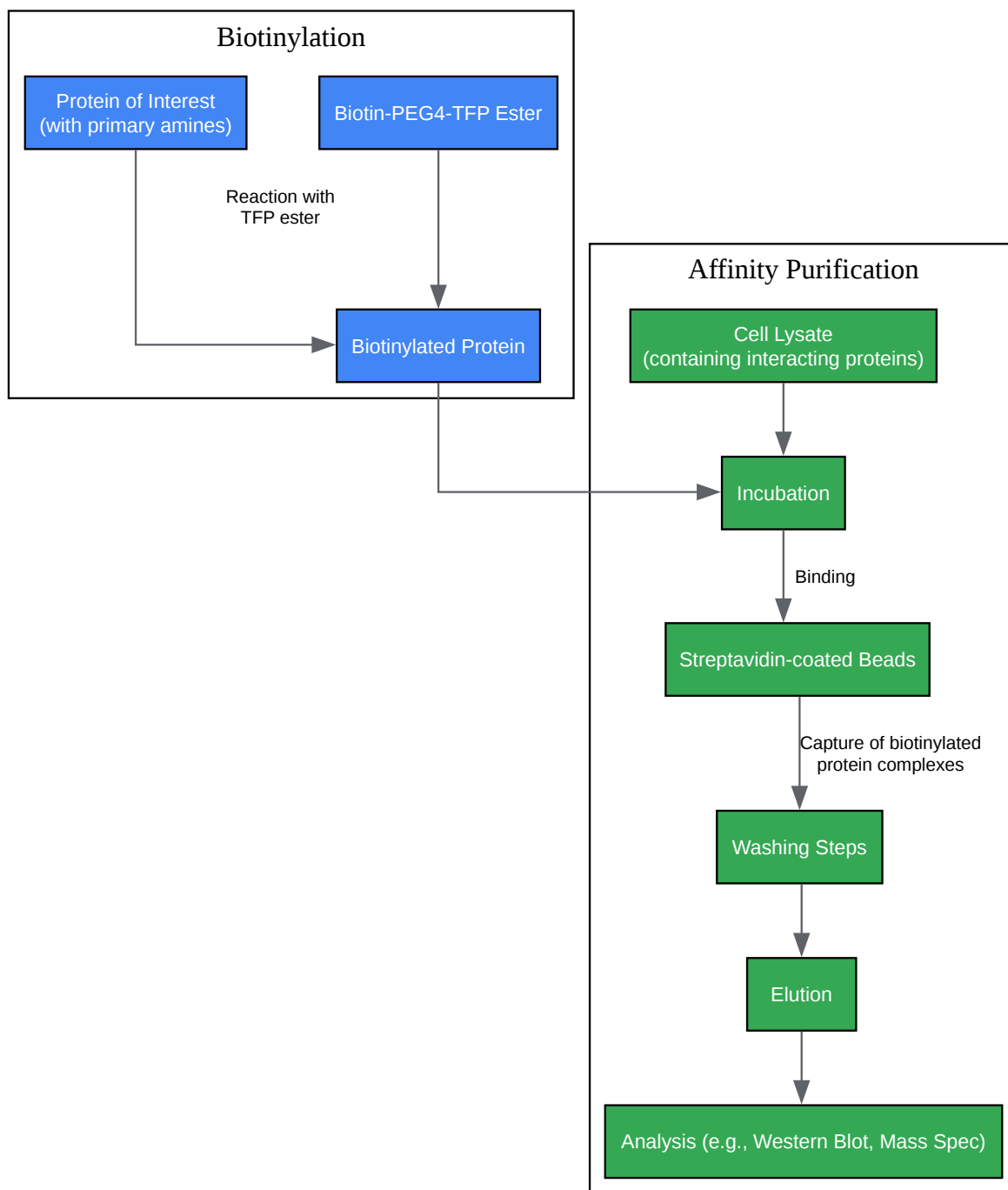
- Cell Preparation:
  - Wash cells three times with ice-cold PBS (pH 8.0) to remove any amine-containing culture media.[\[8\]](#)
  - Resuspend cells in ice-cold PBS (pH 8.0) at a concentration of approximately  $25 \times 10^6$  cells/mL.[\[8\]](#)
- Reagent Preparation:
  - Immediately before use, prepare a 20 mM stock solution of **Biotin-PEG4-TFP ester** in anhydrous DMSO or DMF.[\[8\]](#)
- Biotinylation Reaction:
  - Add the **Biotin-PEG4-TFP ester** stock solution to the cell suspension to a final concentration of 1-2 mM.
  - Incubate on ice for 30 minutes with gentle mixing to minimize internalization of the biotin reagent.[\[8\]](#)
- Quenching:

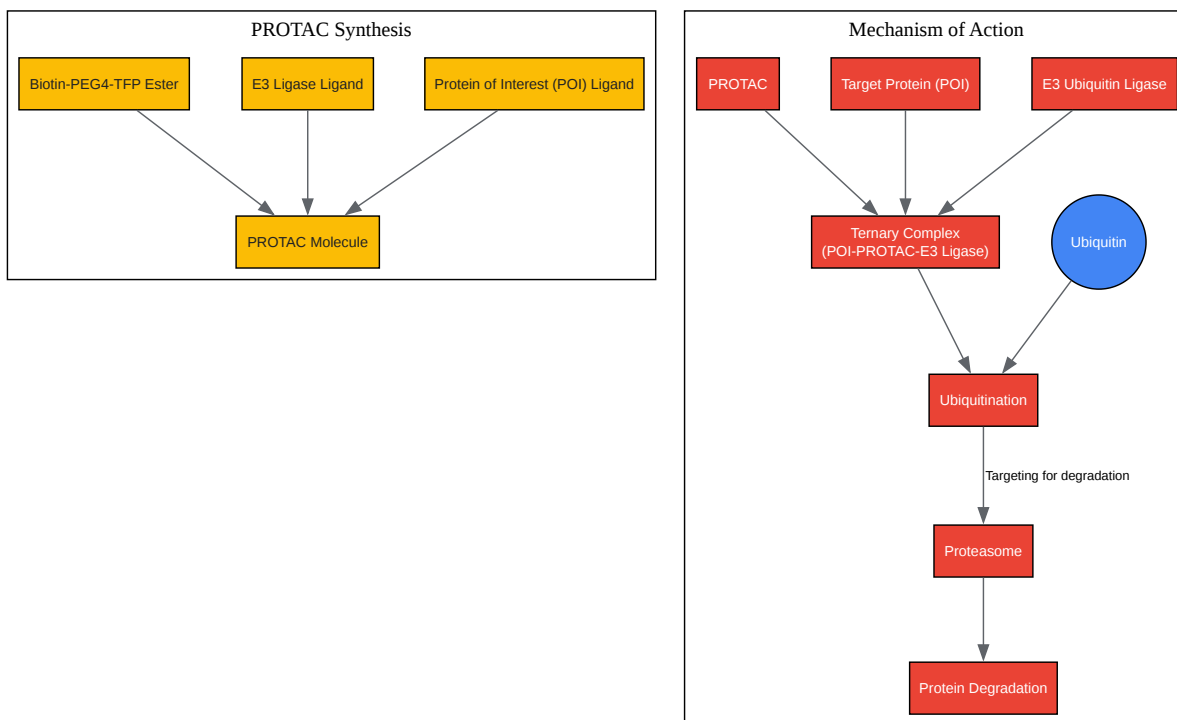
- Stop the reaction by adding quenching buffer and incubate for 15 minutes on ice.
- Washing:
  - Wash the cells three times with ice-cold PBS to remove excess reagent and quenching buffer.
- Downstream Processing:
  - The biotinylated cells are now ready for lysis and subsequent applications such as pull-down assays.

## Visualizing Workflows and Pathways

### Biotinylation and Affinity Purification Workflow

The following diagram illustrates the general workflow for biotinylating a protein of interest and its subsequent use in a pull-down assay to identify interacting partners.





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